

3-[(1-Carboxyvinyl)oxy]benzoic acid IUPAC name

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Compound of Interest

Compound Name: 3-(1-Carboxyvinyl)oxybenzoic acid

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An In-depth Technical Guide to 3-(1-carboxyethenoxy)benzoic acid

For Researchers, Scientists, and Drug Development Professionals

Chemical Identity and Nomenclature

The compound with the common name 3-[(1-Carboxyvinyl)oxy]benzoic acid is a dicarboxylic acid featuring a benzoic acid core substituted at the meta-position with a (1-carboxyvinyl)oxy group. According to the standards set by the International Union of Pure and Applied Chemistry (IUPAC), its formal name is 3-(1-carboxyethenoxy)benzoic acid. This compound is also known in the literature as deoxydehydrochorismic acid, highlighting its structural relationship to key biological intermediates.

Chemical Identifiers

A summary of the key chemical identifiers for 3-(1-carboxyethenoxy)benzoic acid is provided in the table below. This data is essential for database searching, compound registration, and procurement.

Identifier	Value
IUPAC Name	3-(1-carboxyethenoxy)benzoic acid
Common Name	3-[(1-Carboxyvinyl)oxy]benzoic acid
Synonym	Deoxydehydrochorismic acid
CAS Number	16929-37-6
Molecular Formula	C ₁₀ H ₈ O ₅
Molecular Weight	208.17 g/mol
PubChem CID	23844017
ChEBI ID	CHEBI:77107
Canonical SMILES	<chem>C=C(C(=O)O)OC1=CC=CC(=C1)C(=O)O</chem>
InChI Key	HGVAHYJMDVROLE-UHFFFAOYSA-N

Biochemical Significance: The Shikimate Pathway

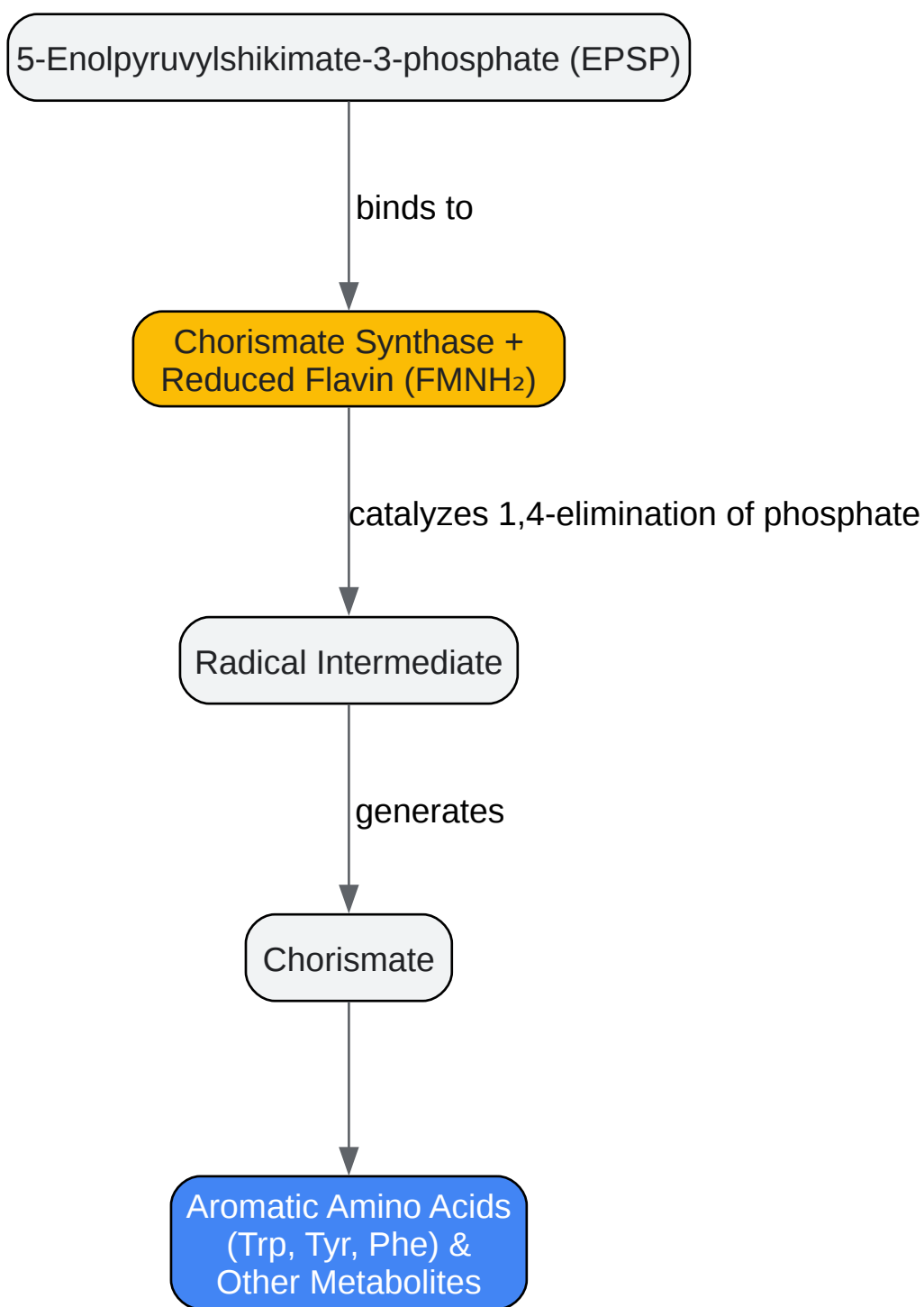
3-(1-carboxyethenoxy)benzoic acid is structurally analogous to chorismic acid, the final product of the seven-enzyme shikimate pathway.^[1] This metabolic pathway is of paramount importance as it is responsible for the biosynthesis of aromatic amino acids (phenylalanine, tyrosine, and tryptophan) in bacteria, fungi, and plants.^[2] Crucially, the shikimate pathway is absent in mammals, making its enzymes highly attractive targets for the development of non-toxic antimicrobial agents, herbicides, and other therapeutics.

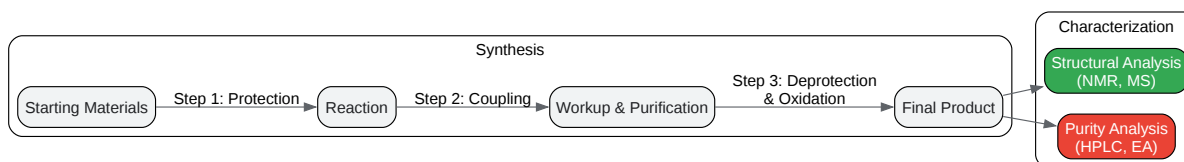
The final step of this pathway is the conversion of 5-enolpyruvylshikimate-3-phosphate (EPSP) to chorismate, a reaction catalyzed by the enzyme chorismate synthase.^[2] This transformation involves a 1,4-trans elimination of a phosphate group and a proton.^[2] Although this is not a net redox reaction, the enzyme uniquely requires a reduced flavin mononucleotide (FMNH₂) as a cofactor for its catalytic activity.^[2]

Signaling Pathway: Chorismate Synthase Catalysis

The mechanism of chorismate synthase is a subject of significant interest in enzymology. The diagram below illustrates the key steps in the conversion of EPSP to chorismate, which serves

as the precursor for aromatic amino acids and other secondary metabolites.





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References

- 1. The Biosynthetic Pathways for Shikimate and Aromatic Amino Acids in Arabidopsis thaliana - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Chorismate synthase - Wikipedia [en.wikipedia.org]
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